

# What is Uridine-d12 and its chemical properties

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## Compound of Interest

Compound Name: Uridine-d12

Cat. No.: B12382845

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## Uridine-d12: A Technical Guide for Researchers

Introduction: **Uridine-d12** is the deuterium-labeled stable isotope of Uridine. Uridine itself is a fundamental pyrimidine nucleoside, composed of a uracil molecule linked to a ribose sugar via a  $\beta$ -N1-glycosidic bond.<sup>[1][2][3]</sup> As a key component of Ribonucleic Acid (RNA), Uridine plays a pivotal role in a multitude of biological processes, including macromolecule synthesis, energy metabolism, and cellular signaling.<sup>[4][5]</sup> **Uridine-d12**, by incorporating deuterium atoms, serves as an invaluable tool for researchers, particularly in the fields of pharmacology, metabolomics, and drug development. Its primary application is as an internal standard for highly accurate and precise quantification of unlabeled Uridine in biological matrices using mass spectrometry. It is also employed as a tracer to investigate metabolic pathways.

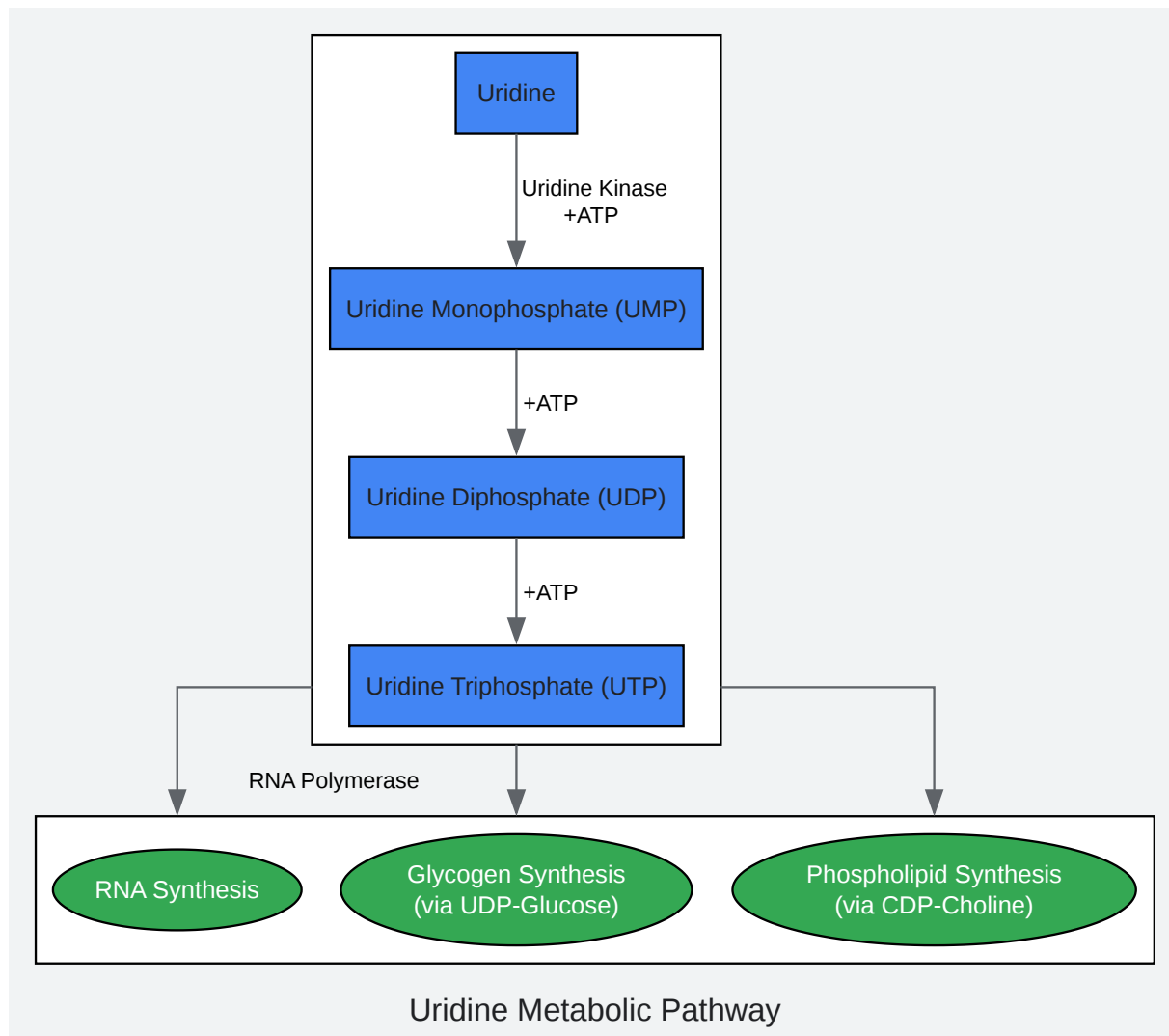
## Chemical and Physical Properties

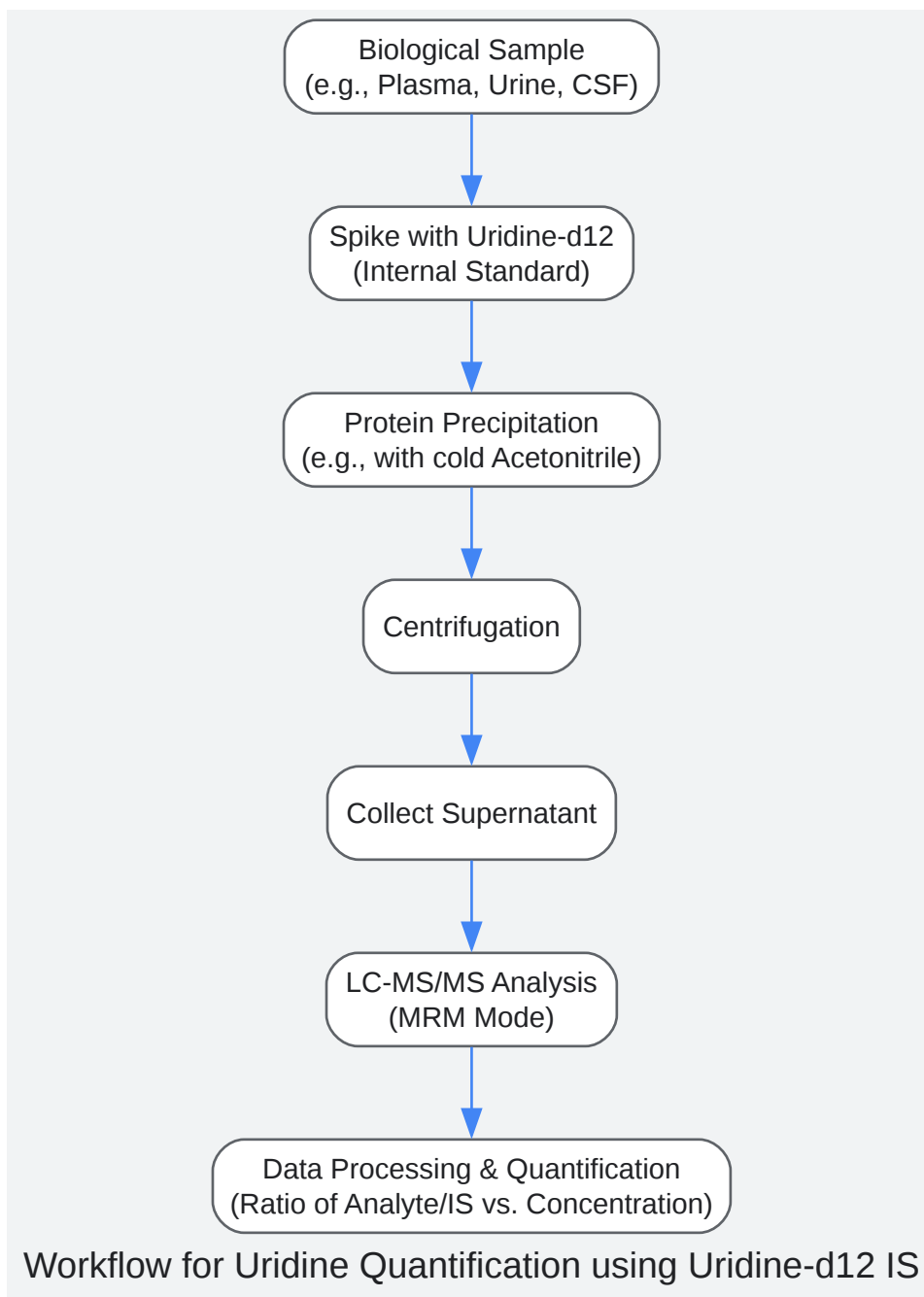
**Uridine-d12** shares nearly identical chemical properties with its unlabeled counterpart, with the primary distinction being its increased molecular weight due to the replacement of hydrogen atoms with deuterium. This mass shift is the critical feature exploited in mass spectrometry-based applications. The key properties are summarized below.

Property	Data	Reference
Chemical Name	Uridine-d12	
Synonyms	β-Uridine-d12	
Chemical Formula	C <sub>9</sub> D <sub>12</sub> N <sub>2</sub> O <sub>6</sub> (Note: Deuteration pattern may vary by manufacturer)	
Molecular Weight	Approx. 256.28 g/mol (based on C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>6</sub> at 244.20 g/mol )	
Isotopic Purity	Typically ≥ 98%	
Appearance	White powder	
Solubility	Soluble in water, dimethyl sulfoxide (DMSO), and methanol	
Melting Point	Approx. 163-167 °C (similar to unlabeled Uridine)	
Storage Temperature	2-8°C or as specified by the supplier	
Unlabeled CAS Number	58-96-8	

## Role in Biological Pathways and Metabolism

To understand the application of **Uridine-d12** as a tracer, it is essential to comprehend the metabolic fate of Uridine. Upon cellular uptake, Uridine is phosphorylated by uridine kinase to form Uridine Monophosphate (UMP). UMP is the pivotal nucleotide from which other uridine nucleotides, such as Uridine Diphosphate (UDP) and Uridine Triphosphate (UTP), are synthesized through sequential phosphorylation steps, with ATP serving as the phosphate donor. These activated forms of Uridine are precursors for the synthesis of RNA and are also critical for the biosynthesis of glycogen and phospholipids like phosphatidylcholine.





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